

A Technical Guide to the Physical Properties of Bis(2-ethylhexyl)amine

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Compound of Interest

Compound Name: Bis(2-ethylhexyl)amine

Cat. No.: B7767626

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **bis(2-ethylhexyl)amine**, a secondary aliphatic amine with diverse industrial applications. This document is intended to serve as a valuable resource for professionals in research and development who require precise data on this compound for formulation, synthesis, and process design.

Core Physical Properties

Bis(2-ethylhexyl)amine, also known as diisooctylamine, is a colorless to pale yellow liquid with a characteristic amine odor.^[1] Its branched alkyl chains contribute to its high hydrophobicity and moderate basicity.^[2] The following table summarizes the key physical properties of **bis(2-ethylhexyl)amine**, compiled from various sources for easy comparison.

Table 1: Physical Properties of **Bis(2-ethylhexyl)amine**

Property	Value	Conditions	Reference(s)
Density	0.8062 g/mL	at 68 °F (20 °C)	[3]
0.805 g/mL	at 25 °C	[4][5]	
0.80 g/cm³	at 20 °C		
~0.82 g/cm³	Room Temperature	[2]	
Boiling Point	538 °F (281.1 °C)	at 760 mmHg	[3]
281 °C	Not specified	[6]	
328 °C	Not specified	[2]	
123 °C	at 5 mmHg	[4][5][7]	
175 °C	at 2 mmHg		
157-159 °C	at 27 hPa		
252.51 °C	Not specified	[8]	

Experimental Protocols

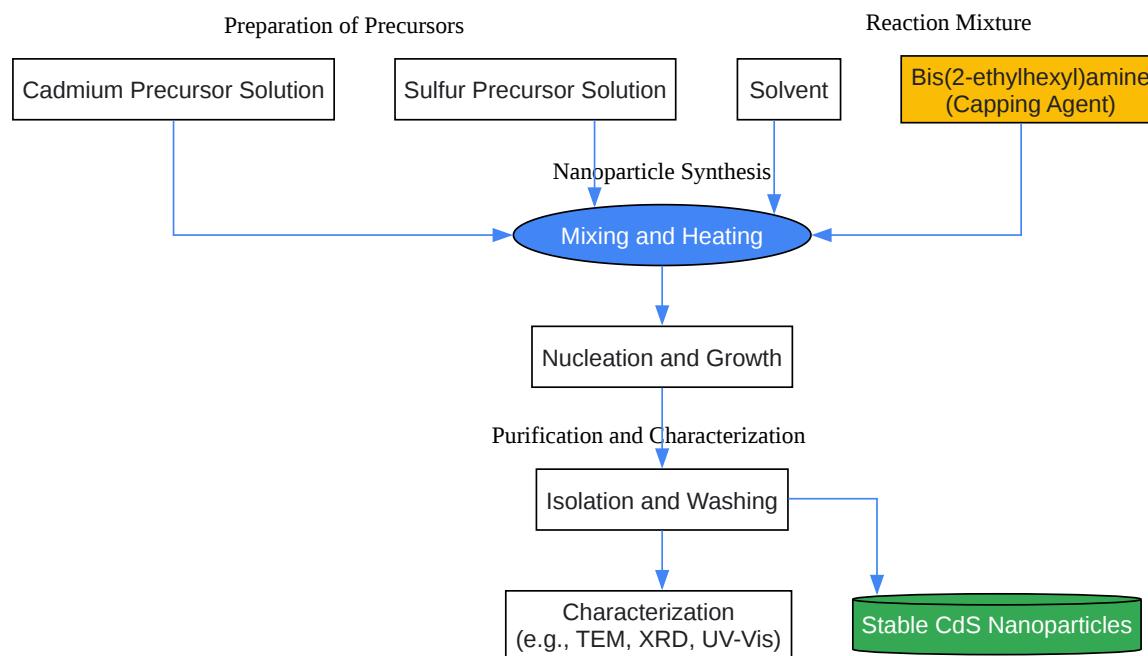
Detailed experimental protocols for the determination of the physical properties listed above are not extensively available in the public domain. The provided data are generally reported in chemical databases and by suppliers without explicit methodologies. It is presumed that standard analytical methods, such as those established by ASTM or ISO for determining density and boiling point of chemical compounds, were utilized. For precise measurements, it is recommended to consult specific analytical chemistry literature or conduct in-house validation using calibrated equipment.

Applications and Workflow

Bis(2-ethylhexyl)amine is a versatile chemical intermediate with a range of applications stemming from its physical and chemical properties. Its primary uses include acting as a corrosion inhibitor, a component in the synthesis of rubber chemicals, and an intermediate in the production of agrochemicals and surfactants.[1][9] One notable application is in the

synthesis of stable cadmium sulfide (CdS) nanoparticles, where it functions as a capping agent to control particle size and prevent agglomeration.[4][7]

The following diagram illustrates a generalized workflow for the synthesis of nanoparticles using **bis(2-ethylhexyl)amine** as a capping agent.



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Caption: Workflow for the synthesis of CdS nanoparticles using **bis(2-ethylhexyl)amine**.

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